

Personal protective equipment for handling Desmethyl metolazone

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Compound of Interest

Compound Name: Desmethyl metolazone

Cat. No.: B580100

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Essential Safety and Handling Guide for Desmethyl Metolazone

This guide provides crucial safety and logistical information for the handling and disposal of **Desmethyl metolazone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures.

Chemical Information:

- Name: **Desmethyl metolazone**
- CAS Number: 28524-40-5[1][2][3]
- Molecular Formula: C₁₅H₁₄ClN₃O₃S[1][3]
- Synonyms: Metolazone EP Impurity C, (2RS)-7-Chloro-2-methyl-4-oxo-3-phenyl-1,2,3,4-tetrahydroquinazoline-6-sulfonamide[1]

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **Desmethyl metolazone**, the following PPE recommendations are based on general best practices for handling chemical compounds with unknown toxicological properties in a laboratory setting. A thorough risk assessment should be conducted before handling.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any tears or punctures before use.
Body Protection	A laboratory coat is mandatory to protect skin and clothing. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Footwear	Closed-toe shoes must be worn at all times in the laboratory to protect against spills.
Respiratory	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. If significant aerosolization is possible, a respirator may be necessary.

Operational and Disposal Plans

Handling Procedures:

- **Preparation:** Before handling, ensure that all necessary PPE is readily available and in good condition. The designated workspace, typically a chemical fume hood, should be clean and uncluttered.
- **Weighing and Aliquoting:** Handle solid **Desmethyl metolazone** in a fume hood to avoid inhalation of any fine powders. Use appropriate tools (e.g., spatulas, weighing paper) to handle the substance.
- **Solution Preparation:** When dissolving **Desmethyl metolazone**, add the solid to the solvent slowly to avoid splashing. **Desmethyl metolazone** is soluble in methanol and DMSO.^[1]
- **Spill Management:** In case of a spill, alert others in the vicinity. For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for

disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

- Personal Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store **Desmethyl metolazone** in a cool, dry, and dark place. Recommended storage temperature is between 2-8°C.^[1]

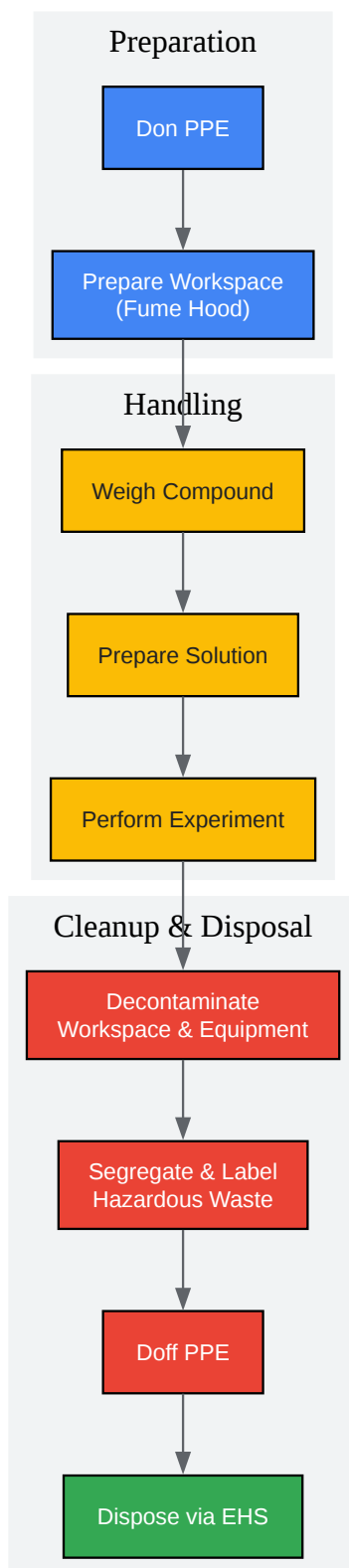
Disposal Plan:

All waste containing **Desmethyl metolazone** should be treated as hazardous chemical waste.

- Solid Waste: Collect any solid **Desmethyl metolazone** waste, including contaminated weighing paper and gloves, in a clearly labeled, sealed waste container.
- Liquid Waste: Solutions containing **Desmethyl metolazone** should be collected in a labeled, sealed, and appropriate hazardous waste container. Do not pour chemical waste down the drain.
- Empty Containers: "Empty" containers that held **Desmethyl metolazone** should be rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste. The rinsed container can then be disposed of according to your institution's guidelines.
- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **Desmethyl metolazone** using an appropriate solvent and cleaning agent. Collect all cleaning materials as hazardous waste.
- Final Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **Desmethyl metolazone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **DesmethyI metolazone**.

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